

# dapagliflozin combination therapy drug interactions

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## Compound Focus: Dapagliflozin

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## Dapagliflozin Drug Interaction Profile

Interaction Category	Specific Drugs / Drug Classes	Clinical Effect & Risk	Mechanism
Diuretics [1] [2]	Loop diuretics (e.g., Furosemide), Thiazides [3]	Increased risk of dehydration, hypotension, and sudden kidney injury [2].	Pharmacodynamic: Both drugs can cause volume depletion.
Insulin & Insulin Secretagogues [2] [4]	Sulfonylureas (e.g., Glimepiride, Glipizide) [3], Insulin	Increased risk of hypoglycemia [2] [4].	Pharmacodynamic: Additive blood sugar-lowering effect.
UGT1A9 Inhibitors/Inducers	<i>Theoretical interaction based on metabolism</i> [5]	Potential change in dapagliflozin exposure. Clinical significance is likely low [6].	Pharmacokinetic: Dapagliflozin is primarily metabolized by UGT1A9.
Drugs that May Cause Ketoacidosis	Not specified in results	May increase the risk of diabetic ketoacidosis,	Pharmacodynamic: Precipitating factors for ketoacidosis.

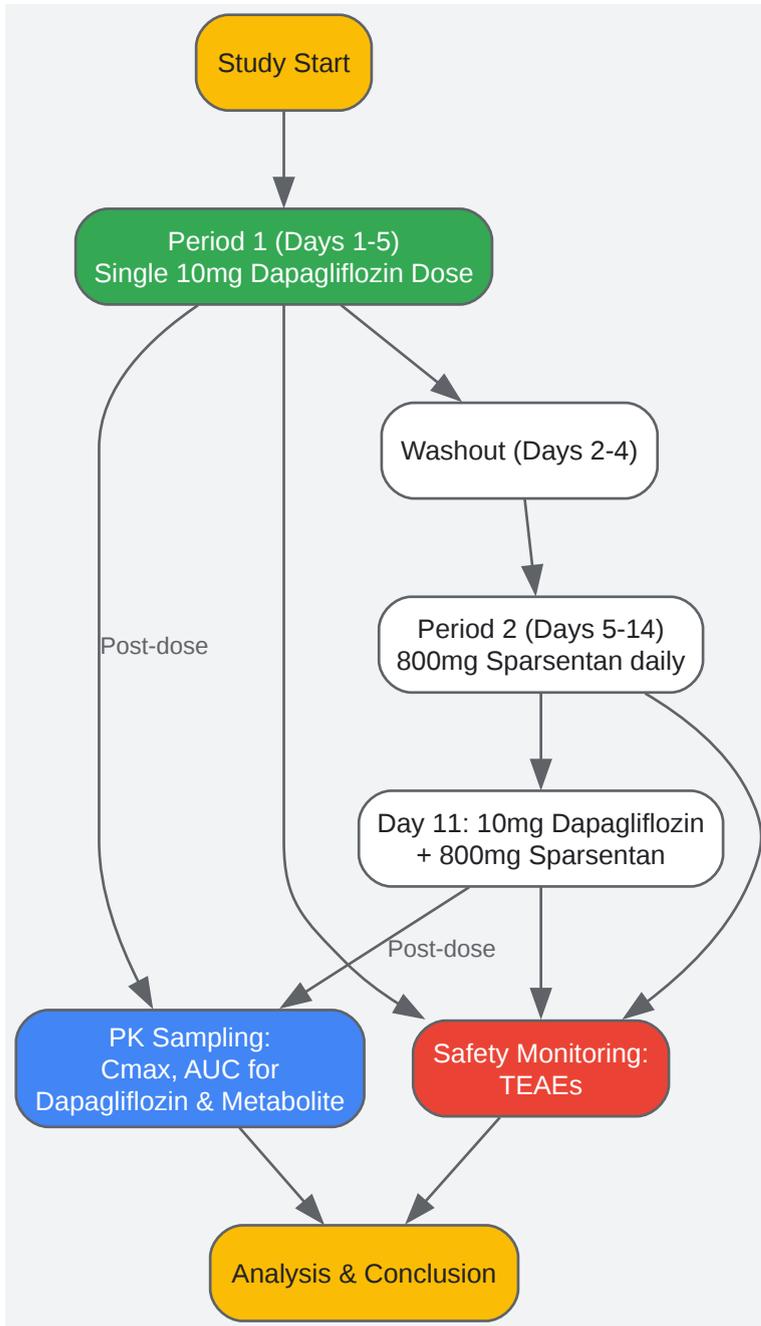
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		sometimes euglycemic [7].	

## Experimental Protocol: Assessing DDI with Sparsentan

A dedicated open-label, one-sequence crossover study provides a robust protocol for evaluating drug-drug interactions (DDI) with **dapagliflozin** [6].

- **Study Design:** Open-label, one-sequence crossover in healthy adults [6]
- **Treatment Sequence:**
  - **Period 1 (Day 1):** Administer a single 10 mg oral dose of **dapagliflozin** after at least a 10-hour fast [6].
  - **Washout:** Days 2-4 [6].
  - **Period 2 (Days 5-14):** Administer 800 mg sparsentan once daily [6].
  - **Challenge (Day 11):** While continuing sparsentan, administer a second single 10 mg dose of **dapagliflozin** [6].
- **PK & Safety Assessments:**
  - **Pharmacokinetics:** Collect serial blood samples for PK analysis before and after **dapagliflozin** doses in both periods. Key parameters include peak plasma concentration (C<sub>max</sub>) and area under the curve (AUC) for **dapagliflozin** and its inactive metabolite, **dapagliflozin-3-O-glucuronide** [6].
  - **Safety Monitoring:** Record all treatment-emergent adverse events (TEAEs) throughout the study, noting their severity and relationship to the study drugs [6].

The workflow for this DDI study is outlined below.



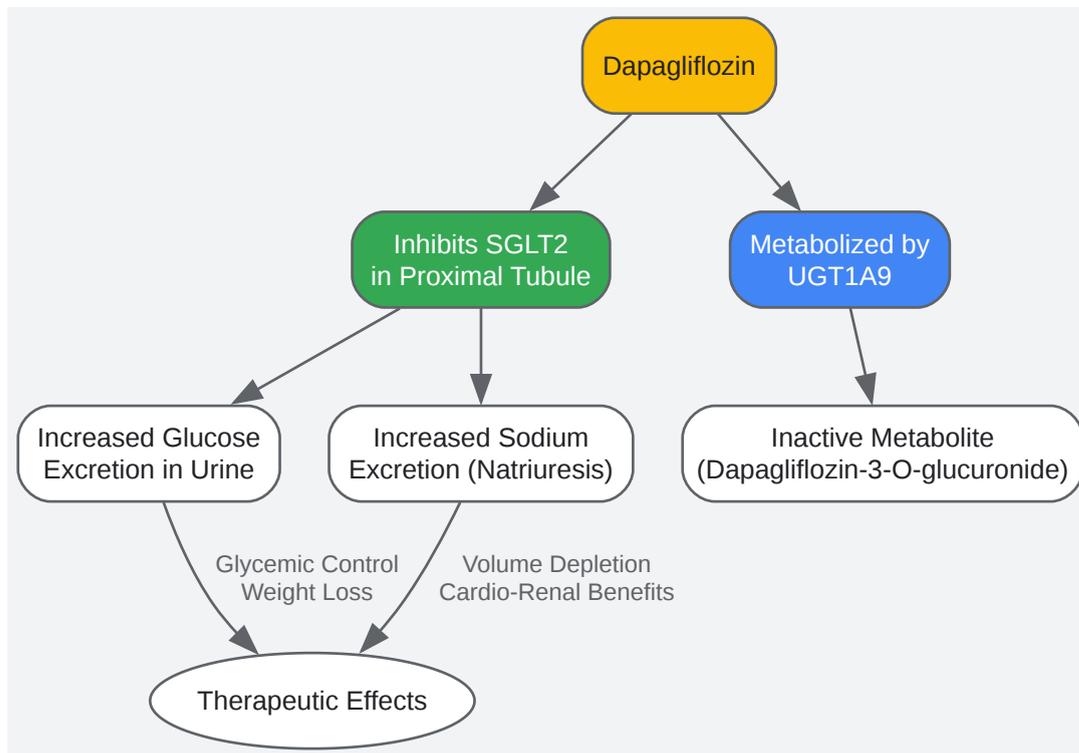
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## Mechanism of Action & Interaction Pathways

**Dapagliflozin's** interaction profile is shaped by its unique mechanism. As an SGLT2 inhibitor, it acts on the kidneys to block glucose and sodium reabsorption in the proximal tubule, leading to glucosuria and

natriuresis [5]. This core mechanism underpins both its therapeutic effects and its main pharmacodynamic interactions.

The metabolic pathway and key drug interaction targets for **dapagliflozin** are illustrated in the following diagram.



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## Frequently Asked Questions for Researchers

**Q1: What is the clinical evidence for a pharmacokinetic interaction between dapagliflozin and sparsentan?** A dedicated DDI study in healthy adults concluded that multiple doses of sparsentan did not cause a clinically relevant change in the pharmacokinetics of a single dose of **dapagliflozin**. The C<sub>max</sub> and AUC of **dapagliflozin** were similar with and without sparsentan co-administration, indicating no interaction [6].

**Q2: Are there any known interactions between dapagliflozin and metformin in fixed-dose combinations?** No. The combination is well-established. **Dapagliflozin** and metformin have complementary mechanisms of action, and their co-administration is not associated with pharmacokinetic interactions.

Instead, it provides synergistic glycemic control with a lower risk of hypoglycemia compared to some other combinations [8] [9].

**Q3: What are the most critical adverse events to monitor in preclinical and clinical studies of dapagliflozin combinations?** Based on the known safety profile and post-marketing data, key areas of focus include [7] [2] [4]:

- **Volume Depletion & Renal Effects:** Monitor for dehydration and acute kidney injury, especially when combined with diuretics or in elderly subjects.
- **Genitourinary Infections:** Monitor for vulvovaginal candidiasis, balanitis, and urinary tract infections, including serious events like pyelonephritis and urosepsis.
- **Ketoacidosis:** Be vigilant for cases of euglycemic ketoacidosis (where blood glucose may not be significantly elevated), particularly during conditions of physiologic stress.
- **Hypoglycemia:** Closely monitor blood glucose when **dapagliflozin** is co-administered with insulin or insulin secretagogues like sulfonylureas.

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## References

1. Dapagliflozin Interactions Checker [drugs.com]
2. Dapagliflozin: Uses, Dosage, Side Effects, Warnings [drugs.com]
3. Dapagliflozin and metformin (oral route) - Side effects & ... [mayoclinic.org]
4. Farxiga (dapagliflozin): Side effects, dosage, uses, and more [medicalnewstoday.com]
5. Dapagliflozin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
6. DDI Study of Dapagliflozin and Sparsentan [medicalaffairs.traverse.com]
7. Adverse Drug Reactions to SGLT2i Reported by Type 2 ... [pmc.ncbi.nlm.nih.gov]
8. Combination therapy for type 2 diabetes: dapagliflozin plus ... [pubmed.ncbi.nlm.nih.gov]
9. Fixed dose combination of dapagliflozin, glimepiride and ... [pmc.ncbi.nlm.nih.gov]

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